

Safe Disposal of Clascoterone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Clascoterone*

Cat. No.: *B1669155*

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Providing critical safety and logistical information for the proper handling and disposal of the anti-androgen compound, **clascoterone**.

For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical compounds is a paramount responsibility. This guide outlines the essential procedures for the proper disposal of **clascoterone**, a topical androgen receptor inhibitor, to minimize environmental impact and maintain laboratory safety.

Hazard Profile and Safety Precautions

Clascoterone is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. It can also cause skin and serious eye irritation[2]. Therefore, appropriate personal protective equipment (PPE), including protective gloves, safety goggles with side-shields, and a lab coat, should be worn when handling this compound[2]. Engineering controls, such as ensuring adequate ventilation and providing an accessible safety shower and eyewash station, are also crucial[2].

Step-by-Step Disposal Procedures

The primary principle for the disposal of **clascoterone** is to prevent its release into the environment[1]. Improper disposal, such as flushing down the drain, can introduce the active pharmaceutical ingredient into waterways, where it can harm aquatic organisms[1][3].

1. Segregation and Waste Identification:

- **Non-Hazardous vs. Hazardous Waste:** In the United States, pharmaceutical waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA)[4][5][6]. It is crucial to determine if your **clascoterone** waste is considered hazardous. While **clascoterone** itself is not specifically listed as a hazardous waste, its toxicity to aquatic life may require it to be managed as such[1]. Always consult your institution's Environmental Health and Safety (EHS) department for guidance on classifying pharmaceutical waste.
- **Waste Streams:** Segregate **clascoterone** waste from other laboratory waste. This includes pure **clascoterone**, contaminated lab materials (e.g., gloves, weighing paper, pipette tips), and solutions containing **clascoterone**.

2. Disposal of Pure **Clascoterone** (Unused or Expired):

- **Do Not Dispose in Trash or Drains:** Never dispose of pure **clascoterone** in the regular trash or flush it down the sink or toilet[3].
- **Licensed Waste Contractor:** The recommended method for disposal is through a licensed hazardous waste disposal company. These companies are equipped to handle and treat pharmaceutical waste, typically through incineration at a permitted facility[5][6].
- **Packaging:** Package the waste in a clearly labeled, sealed container compatible with the chemical. The label should include the chemical name ("**Clascoterone**"), CAS number (19608-29-8), and relevant hazard symbols.

3. Disposal of Contaminated Materials:

- **Solid Waste:** Items such as gloves, absorbent pads, and empty containers that are contaminated with **clascoterone** should be collected in a designated, sealed plastic bag or container.
- **Liquid Waste:** Solutions containing **clascoterone** should be collected in a clearly labeled, sealed, and leak-proof container.
- **Disposal Route:** These contaminated materials should also be disposed of through a licensed hazardous waste contractor.

4. Decontamination of Glassware and Surfaces:

- **Rinsing:** Glassware should be rinsed with an appropriate solvent (e.g., ethanol or isopropanol) to remove **clascoterone** residues. The rinsate should be collected as hazardous liquid waste.
- **Washing:** After the initial rinse, glassware can be washed with soap and water.
- **Surface Cleaning:** Work surfaces should be decontaminated using a suitable cleaning agent. All cleaning materials (e.g., wipes) should be disposed of as contaminated solid waste.

Environmental Impact and Ecotoxicity

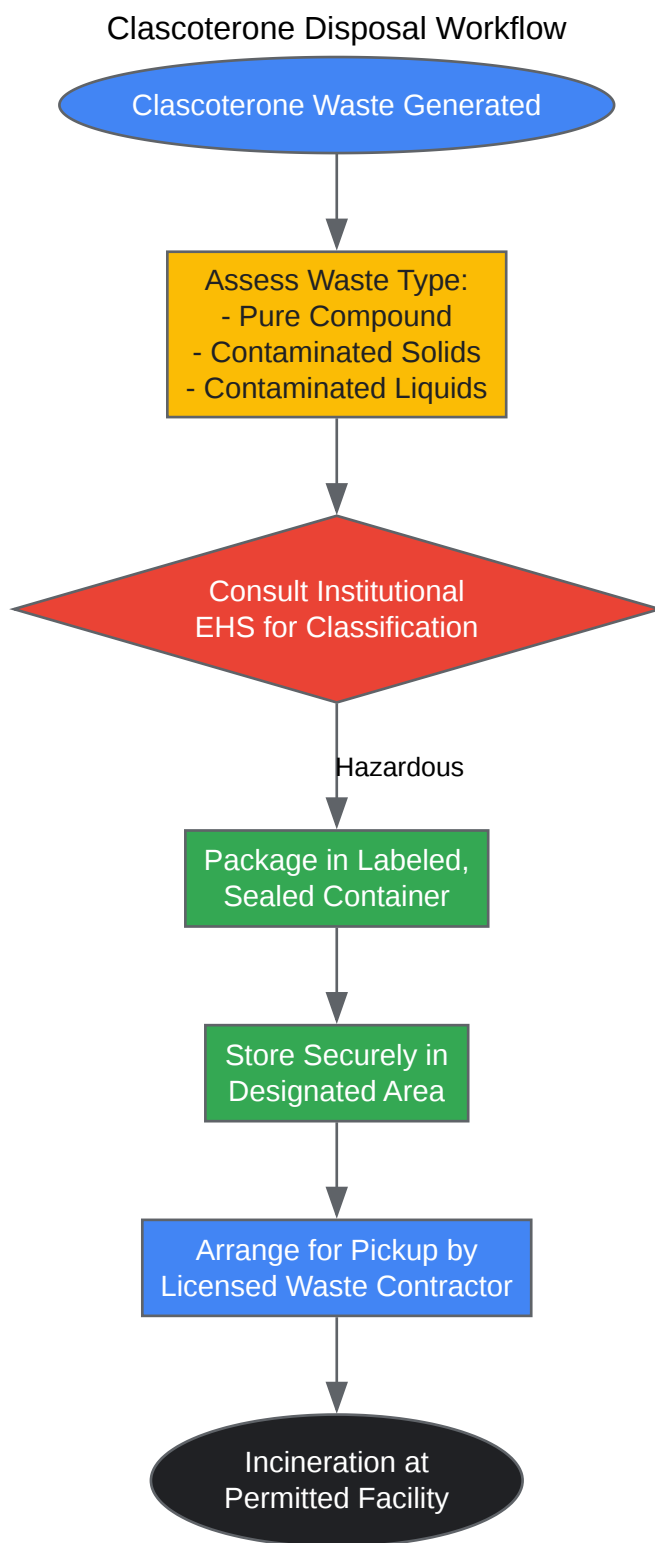
While specific experimental data on the environmental fate of **clascoterone** is limited, a "read across" analysis comparing it to other anti-androgen compounds provides an indication of its potential environmental risk.

Compound	Test Organism	Effect Concentration	Observation
Flutamide	Flathead Minnow	412 µg/L	Minor phenotypic alterations[7]
Flutamide	Medaka	651 – 1000 µg/L	Significant effects observed[7]
Flutamide	Zebrafish	1700 µg/L	Significant effects observed[7]
Flutamide	Stickleback Fish	10 - 50 µg/L	Small changes in spiggin secretion[7]

This table summarizes data from a comparative analysis used in an environmental impact assessment, as detailed in an FDA review[7].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **clascoterone** in a laboratory setting.



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Caption: Workflow for the safe disposal of **clascoterone** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **clascoterone**, upholding the highest standards of laboratory safety and chemical handling. Always consult your institution's specific guidelines and local regulations for pharmaceutical waste disposal.

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- To cite this document: BenchChem. [Safe Disposal of Clascoterone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669155#clascoterone-proper-disposal-procedures\]](https://www.benchchem.com/product/b1669155#clascoterone-proper-disposal-procedures)

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